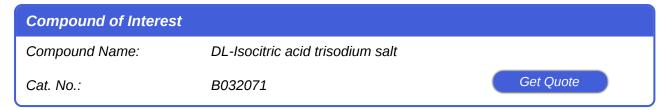


Application Notes and Protocols: Preparation of DL-Isocitric Acid Trisodium Salt Stock Solution

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation, storage, and handling of **DL-Isocitric acid trisodium salt** stock solutions for use in various research and development applications.

Introduction

DL-Isocitric acid, a structural isomer of citric acid, is a key intermediate in the tricarboxylic acid (TCA) cycle.[1][2] Its trisodium salt is a stable, water-soluble form commonly used as a substrate for enzymes like isocitrate dehydrogenase and isocitrate lyase.[3] Accurate preparation of stock solutions is critical for reproducible experimental results in metabolic studies, enzyme kinetics, and cell culture applications.

Materials and Reagents

- **DL-Isocitric acid trisodium salt** (hydrate)
- High-purity water (e.g., Milli-Q® or equivalent)
- Phosphate-Buffered Saline (PBS), pH 7.2
- Sterile conical tubes (15 mL and 50 mL)
- Sterile serological pipettes



- 0.22 μm sterile syringe filters
- Analytical balance
- Vortex mixer
- Magnetic stirrer and stir bar (optional)
- pH meter (optional, for buffer preparation)

Quantitative Data Summary

The following tables summarize the key quantitative information for **DL-Isocitric acid trisodium salt**.

Table 1: Chemical and Physical Properties

Property	Value
Chemical Name	DL-Isocitric acid, trisodium salt hydrate[4]
CAS Number	1637-73-6[1][5][6]
Molecular Formula	C ₆ H ₅ Na ₃ O ₇ [5]
Molecular Weight	258.07 g/mol (anhydrous basis)[3][6][7]
Appearance	White to light yellow crystalline powder[1][5]
Purity	≥93% to ≥98% (depending on the supplier)[3][4] [6][7]

Table 2: Solubility Data

Solvent	Solubility
Water	≥ 100 mg/mL (387.49 mM)[5]
90 mg/mL[6]	
PBS (pH 7.2)	5 mg/mL[3]



Table 3: Stock Solution Storage Recommendations

Storage Temperature	Shelf Life
-20°C	Up to 1 month[5][8]
-80°C	Up to 6 months[5][8]
4°C	Up to 28 days (based on citric acid stability data)[9]

Experimental Protocols

4.1. Protocol for Preparation of a 1 M Aqueous Stock Solution

This protocol describes the preparation of a 1 M stock solution of **DL-Isocitric acid trisodium** salt in high-purity water.

- Calculate the required mass: Based on the anhydrous molecular weight of 258.07 g/mol, weigh out the required amount of **DL-Isocitric acid trisodium salt**. For example, to prepare 10 mL of a 1 M solution, weigh 2.58 g of the salt.
- Dissolution: Add the weighed salt to a 15 mL conical tube. Add approximately 8 mL of highpurity water.
- Mixing: Cap the tube and vortex thoroughly until the salt is completely dissolved. A magnetic stirrer can also be used for larger volumes.
- Volume Adjustment: Adjust the final volume to 10 mL with high-purity water.
- Sterilization: Sterilize the solution by passing it through a 0.22 μm syringe filter into a sterile container.[5][8]
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[5][8] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[5][8]
- 4.2. Protocol for Preparation of a 5 mg/mL Stock Solution in PBS (pH 7.2)







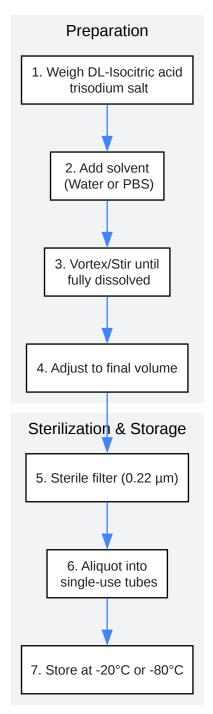
This protocol is suitable for applications requiring a lower concentration of the salt in a buffered solution.

- Weighing: Weigh out the desired amount of **DL-Isocitric acid trisodium salt**. For example, for 10 mL of a 5 mg/mL solution, weigh 50 mg of the salt.
- Dissolution: Add the weighed salt to a 15 mL conical tube. Add 10 mL of sterile PBS (pH 7.2).
- Mixing: Cap the tube and vortex until the solid is fully dissolved.
- Sterilization and Storage: If necessary, sterilize the solution using a 0.22 μm syringe filter.
 Aliquot and store as described in the previous protocol.

Diagrams



Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a sterile stock solution of **DL-Isocitric acid trisodium salt**.

Safety and Handling Precautions



Standard laboratory safety practices should be followed when handling **DL-Isocitric acid trisodium salt** and its solutions. This includes wearing appropriate personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat.[10] Handle the powder in a well-ventilated area to avoid inhalation.[1][11] Although not classified as a hazardous substance, direct contact with skin or eyes should be avoided.[1][12] Store the solid chemical in a tightly closed container in a dry and well-ventilated place.[1]

Conclusion

The protocols outlined in these application notes provide a reliable method for the preparation of **DL-Isocitric acid trisodium salt** stock solutions. Adherence to these guidelines will ensure the consistency and accuracy of experimental outcomes. For specific applications, further dilution of the stock solution may be necessary. Always refer to the specific requirements of your experimental setup.

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